

Managing Brequinar-induced toxicity in research models

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Compound of Interest

Compound Name: *Brequinar*
CAS No.: 96187-53-0; 96201-88-6
Cat. No.: B15605045

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Brequinar Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Brequinar**. The information is designed to help manage and mitigate **Brequinar**-induced toxicities in research models.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Brequinar**?

A1: **Brequinar** is a potent and selective inhibitor of the enzyme dihydroorotate dehydrogenase (DHODH).[1] DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA. By inhibiting DHODH, **Brequinar** depletes the cellular pool of pyrimidines, leading to the inhibition of cell proliferation.[2][3]

Q2: What are the most common toxicities observed with **Brequinar** in research models?

A2: The most frequently reported dose-limiting toxicities associated with **Brequinar** administration in animal models are myelosuppression and mucocutaneous side effects.[4][5][6][7]

- Myelosuppression: This includes a decrease in the number of platelets (thrombocytopenia), white blood cells (leukocytopenia), neutrophils (granulocytopenia), and red blood cells (anemia).[5][6]
- Mucocutaneous Side Effects: These manifest as sores in the mouth (stomatitis or mucositis) and skin rashes or dermatitis.[6][7]
- Gastrointestinal Toxicity: Nausea, vomiting, and diarrhea are also common.[6][7]
- Other Toxicities: In animal studies, researchers have also observed thymic atrophy, depletion of cells in the bone marrow and splenic white pulp, and atrophy of the intestinal villi.[5]

Q3: How can **Brequinar**-induced toxicity be reversed or mitigated?

A3: The primary mechanism of **Brequinar** toxicity is the depletion of pyrimidines. Therefore, toxicity can be reversed or mitigated by providing an external source of pyrimidines, most commonly through the administration of uridine.[3][4][8][9] Supplementing with uridine allows cells to bypass the DHODH-inhibited step in the de novo pathway through the pyrimidine salvage pathway.

Q4: Does **Brequinar** interact with other drugs?

A4: Yes, **Brequinar** can have synergistic toxic effects when administered with other compounds. For example, co-administration with cyclosporine, an immunosuppressant, has been shown to enhance the toxicity of **Brequinar** in rats.[5] Additionally, combining **Brequinar** with nucleoside transport inhibitors like dipyridamole can increase its efficacy and potentially its toxicity by preventing cells from utilizing extracellular nucleosides through the salvage pathway.[4][9][10]

Troubleshooting Guides

Problem 1: Significant body weight loss and general malaise observed in animals after **Brequinar** administration.

Possible Cause	Suggested Solution
Dose-related toxicity	• Immediately reduce the dose of Brequinar in subsequent experiments. • Increase the frequency of animal monitoring to observe for early signs of distress. • Consider a dose-escalation study to determine the maximum tolerated dose (MTD) in your specific model.
Gastrointestinal toxicity	• Provide supportive care, such as ensuring easy access to food and water, and consider providing softened or liquid diets. • Administer subcutaneous fluids to prevent dehydration if necessary. • If severe, consider a temporary cessation of treatment.
Dehydration	• Monitor for signs of dehydration (e.g., skin tenting, decreased urine output). • Provide supplemental hydration as needed.

Problem 2: Severe myelosuppression observed in hematological analysis (low platelet and white blood cell counts).

Possible Cause	Suggested Solution
Inhibition of hematopoietic progenitor cell proliferation	• Implement a uridine rescue protocol. The timing and dose of uridine will need to be optimized for your specific model and Brequinar dose. • Reduce the Brequinar dose or alter the dosing schedule (e.g., less frequent administration). • Monitor complete blood counts (CBCs) more frequently to track the kinetics of myelosuppression and recovery.
Enhanced toxicity with combination therapy	• If Brequinar is being used in combination with other agents, consider potential drug-drug interactions that may exacerbate myelosuppression.^[5] • Evaluate the toxicity of each agent individually before testing the combination.

Problem 3: Development of skin rashes, dermatitis, or mucositis.

Possible Cause	Suggested Solution
Direct cytotoxic effect on rapidly dividing epithelial cells	• Consider topical treatments for skin lesions as recommended by a veterinarian. • For mucositis, provide soft food to minimize irritation. • Implement a uridine rescue protocol, as this can alleviate toxicities in rapidly proliferating tissues.^{[3][4][8][9]} • Adjust the Brequinar dose and schedule.

Quantitative Data Summary

Table 1: Dose-Dependent Toxicity of **Brequinar** in Combination with Cyclosporine in Rats

Brequinar Dose (mg/kg/day)	Cyclosporine Dose (mg/kg/day)	Observed Toxicities	Maximum Tolerated Dose (MTD) Estimate
5 - 10	0	Leukocytopenia, thrombocytopenia, reduced body weight gain, thymic atrophy, bone marrow and splenic white pulp depletion, villous atrophy in jejunum.[5]	Between 5 and 10 mg/kg/day[5]
Varies	5	Enhanced toxicity compared to Brequinar alone.[5]	Approx. 2-fold reduction compared to Brequinar alone[5]
Varies	10	Enhanced toxicity compared to Brequinar alone.[5]	Approx. 2-fold reduction compared to Brequinar alone[5]

Table 2: In Vitro Inhibitory Concentrations of **Brequinar**

Cell Line/Virus	IC50/EC50	Reference
Human DHODH	5.2 nM	[11]
EV71 (Enterovirus 71)	82.40 nM	[3][12]
EV70 (Enterovirus 70)	29.26 nM	[3][12]
CVB3 (Coxsackievirus B3)	35.14 nM	[3][12]

Experimental Protocols

Protocol 1: Complete Blood Count (CBC) Analysis in Mice

- Blood Collection:

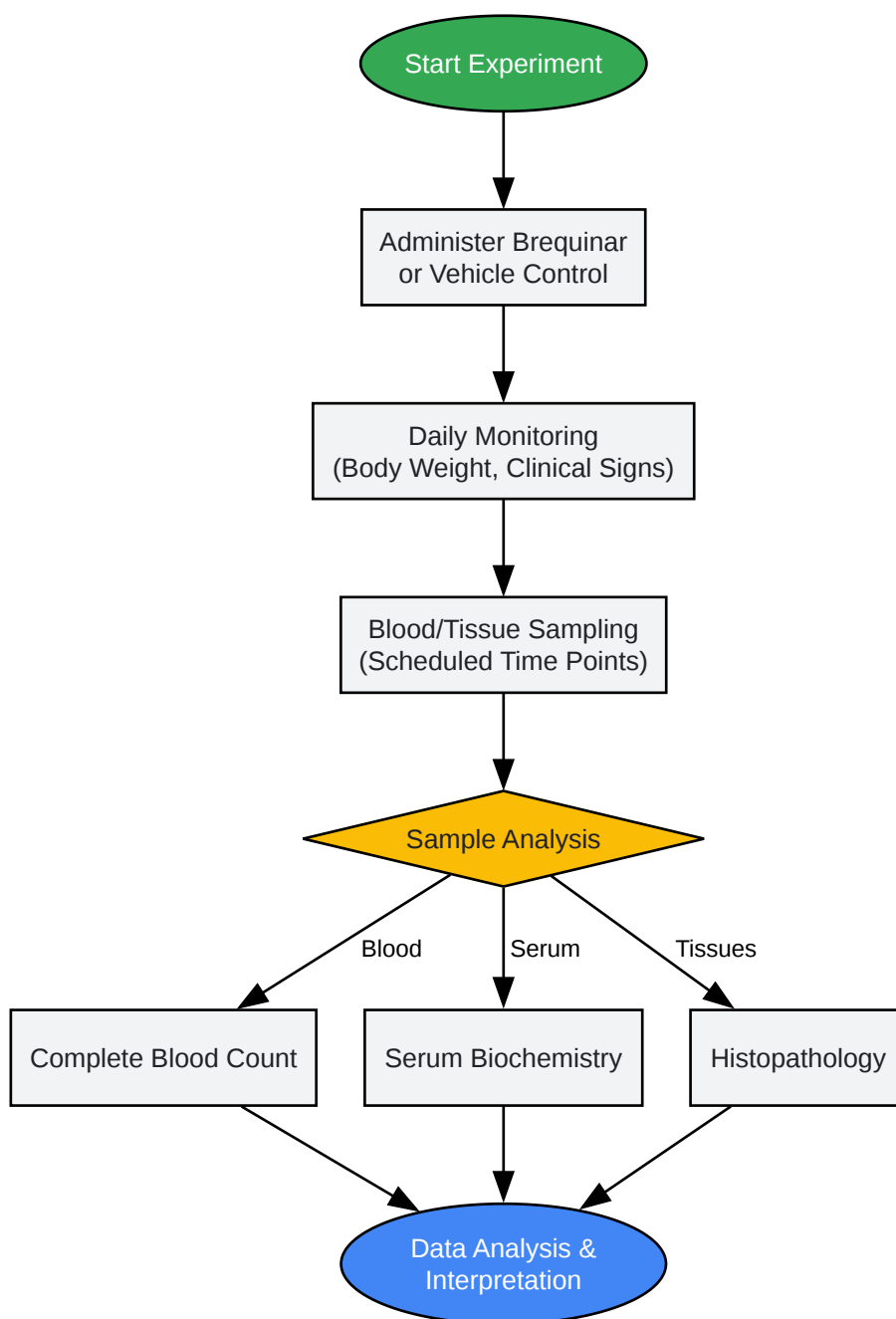
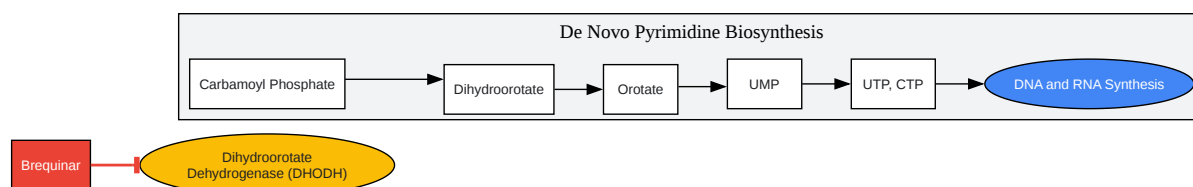
- Collect approximately 50-100 μ L of whole blood from the saphenous vein or via cardiac puncture (terminal procedure) into EDTA-coated microtubes to prevent coagulation.
- Gently invert the tubes several times to ensure proper mixing with the anticoagulant.
- Sample Analysis:
 - Analyze the samples within a few hours of collection for best results.
 - Use an automated hematology analyzer calibrated for mouse blood. Key parameters to measure include:
 - White Blood Cells (WBC)
 - Red Blood Cells (RBC)
 - Hemoglobin (HGB)
 - Hematocrit (HCT)
 - Platelets (PLT)
 - Differential leukocyte count (neutrophils, lymphocytes, monocytes, etc.)
- Data Interpretation:
 - Compare the CBC parameters of **Brequinar**-treated animals to those of vehicle-treated control animals.
 - A significant decrease in WBC, RBC, and/or PLT counts is indicative of myelosuppression.

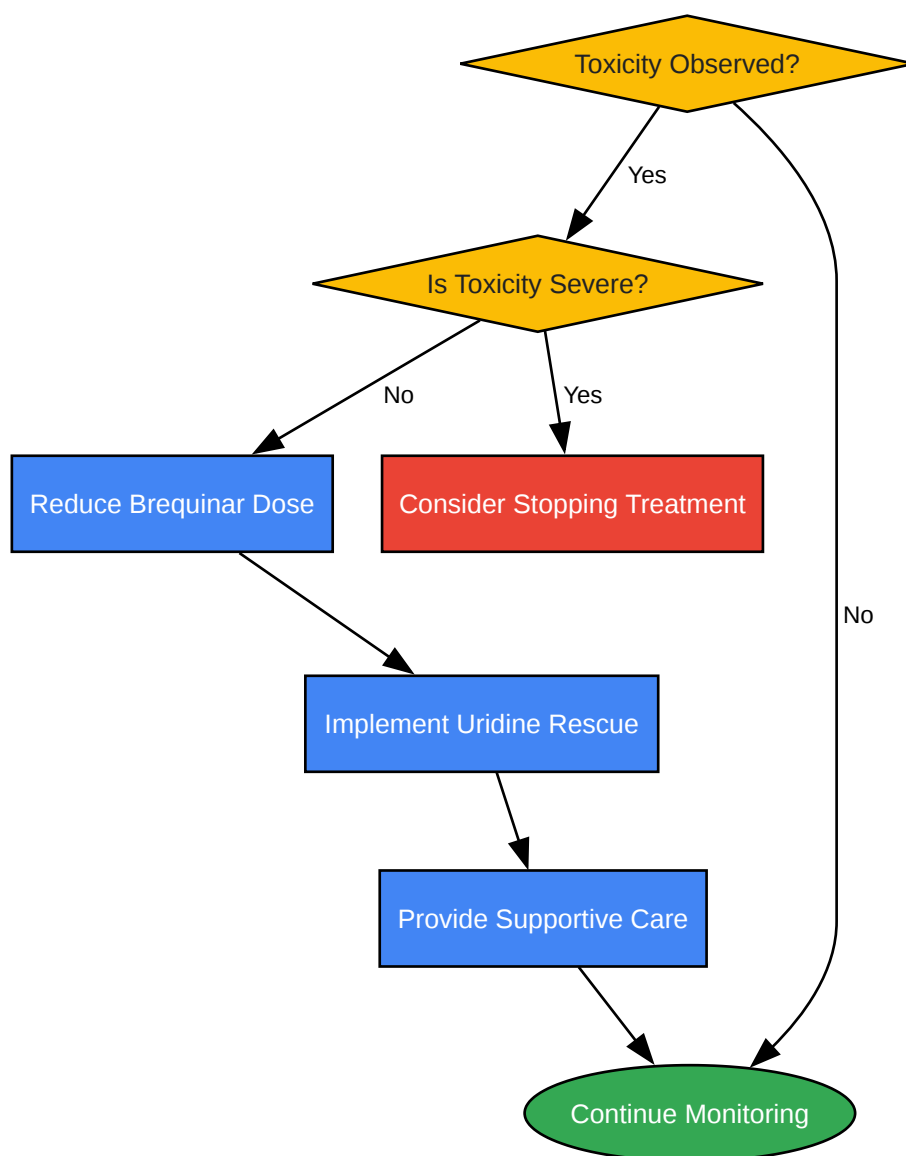
Protocol 2: Histopathological Evaluation of Tissue Toxicity

- Tissue Collection and Fixation:
 - At the desired time point, euthanize the animal according to approved protocols.
 - Perform a necropsy and collect tissues of interest (e.g., bone marrow, spleen, thymus, intestine, skin).

- Fix the tissues in 10% neutral buffered formalin for 24-48 hours.
- Tissue Processing and Embedding:
 - After fixation, dehydrate the tissues through a series of graded ethanol solutions.
 - Clear the tissues in xylene or a xylene substitute.
 - Infiltrate and embed the tissues in paraffin wax.
- Sectioning and Staining:
 - Cut 4-5 μm thick sections from the paraffin blocks using a microtome.
 - Mount the sections on glass slides.
 - Deparaffinize and rehydrate the sections.
 - Stain the sections with Hematoxylin and Eosin (H&E) for general morphological assessment.
- Microscopic Examination:
 - A board-certified veterinary pathologist should examine the slides.
 - Look for signs of toxicity such as:
 - Bone Marrow & Spleen: Cellular depletion.
 - Thymus: Atrophy.
 - Intestine: Villous atrophy, inflammation.
 - Skin: Dermatitis, inflammation, cellular infiltrates.

Visualizations





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References

- 1. Brequinar - Wikipedia [en.wikipedia.org]

- 2. Novel mechanisms of brequinar sodium immunosuppression on T cell activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Brequinar inhibits enterovirus replication by targeting biosynthesis pathway of pyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. Side effects of brequinar and brequinar analogues, in combination with cyclosporine, in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Phase I clinical and pharmacokinetic trial of Brequinar sodium (DuP 785; NSC 368390) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Mucocutaneous side effects of Brequinar sodium. A new inhibitor of pyrimidine de novo biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The "anti-pyrimidine effect" of hypoxia and brequinar sodium (NSC 368390) is of consequence for tumor cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. The Dihydroorotate Dehydrogenase Inhibitor Brequinar Is Synergistic with ENT1/2 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Brequinar inhibits enterovirus replication by targeting biosynthesis pathway of pyrimidines - PubMed [pubmed.ncbi.nlm.nih.gov]
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